

# Application of C.I. Reactive Yellow 86 in Textile Dyeing Research

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## Compound of Interest

Compound Name: C.I. Reactive yellow 86

Cat. No.: B3183079

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

## Introduction

**C.I. Reactive Yellow 86** is a monochlorotriazine (MCT) reactive dye widely used in the textile industry for dyeing cellulosic fibers such as cotton, linen, and viscose.[1] Its popularity stems from its ability to form a strong covalent bond with the fiber, resulting in dyeings with good wet fastness properties and bright, vibrant shades.[2] This document provides detailed application notes and experimental protocols for the use of **C.I. Reactive Yellow 86** in textile dyeing research, focusing on exhaustion and cold pad-batch methods.

## Chemical and Physical Properties

Property	Value
C.I. Name	Reactive Yellow 86
CAS Number	61951-86-8
Molecular Formula	C <sub>18</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>8</sub> Na <sub>2</sub> O <sub>9</sub> S <sub>2</sub>
Molecular Weight	667.37 g/mol
Appearance	Yellow Powder
Solubility	Soluble in water (30 g/L at 50°C)[1]

## Application in Textile Dyeing

**C.I. Reactive Yellow 86** is primarily used for dyeing cotton and other cellulosic fibers. The dyeing process involves the formation of a covalent bond between the reactive group of the dye and the hydroxyl groups of the cellulose under alkaline conditions.[3] Key application methods include exhaustion dyeing and cold pad-batch dyeing.

### Exhaustion Dyeing

This method involves dyeing the textile material in a dye bath that gradually exhausts the dye onto the fiber. The process is influenced by temperature, electrolyte concentration, and pH.

Table 1: Exhaustion Dyeing Recipe for Cotton with **C.I. Reactive Yellow 86**

Parameter	Pale Shade (e.g., 0.5% owf)	Medium Shade (e.g., 2% owf)	Dark Shade (e.g., 4% owf)
C.I. Reactive Yellow 86 (% on weight of fabric)	0.5	2.0	4.0
Glauber's Salt (anhydrous) (g/L)	30	50	70
Soda Ash (g/L)	10	15	20
Liquor Ratio	1:20	1:15	1:10
Dyeing Temperature	60°C	60°C	60°C
Dyeing Time	60 min	75 min	90 min

#### Experimental Protocol: Exhaustion Dyeing

- Preparation of the Dye Bath:
  - Calculate the required amounts of **C.I. Reactive Yellow 86**, Glauber's salt, and soda ash based on the weight of the fabric and the desired shade depth.
  - Dissolve the pre-calculated amount of Glauber's salt in water in the dyeing vessel.

- Separately, make a paste of the **C.I. Reactive Yellow 86** powder with a small amount of cold water and then dissolve it completely by adding hot water (around 50°C). Add the dissolved dye to the dye bath.
- Make up the final volume of the dye bath with water to achieve the desired liquor ratio.
- Dyeing Procedure:
  - Introduce the pre-wetted cotton fabric into the dye bath at room temperature.
  - Start the dyeing machine and run for 10 minutes to ensure even wetting and penetration of the dye.
  - Raise the temperature of the dye bath to 60°C over 20-30 minutes.
  - Run the machine for another 20-30 minutes at 60°C.
  - Add the pre-dissolved soda ash solution to the dye bath in two portions over 10-15 minutes. This will raise the pH to the alkaline range required for fixation.
  - Continue the dyeing for 45-60 minutes at 60°C for fixation of the dye to the fiber.
- After-treatment (Washing-off):
  - Drain the dye bath.
  - Rinse the dyed fabric thoroughly with cold water.
  - Neutralize the fabric with a dilute solution of acetic acid (e.g., 0.5-1.0 g/L) at 40°C for 10 minutes.
  - Rinse again with hot water.
  - Soap the fabric at the boil (95-100°C) for 10-15 minutes with a solution containing 2 g/L of a non-ionic detergent to remove any unfixed or hydrolyzed dye.
  - Rinse thoroughly with hot and then cold water.
  - Squeeze and dry the fabric.

## Cold Pad-Batch (CPB) Dyeing

This semi-continuous process involves padding the fabric with the dye liquor and then batching it for a period to allow for fixation at ambient temperature. This method is known for its savings in water and energy.

Table 2: Cold Pad-Batch Dyeing Recipe for Cotton with **C.I. Reactive Yellow 86**

Component	Concentration (g/L)
C.I. Reactive Yellow 86	10 - 40 (depending on shade)
Sodium Silicate (106°Tw, Na <sub>2</sub> O:SiO <sub>2</sub> = 1:2)	100 - 150
Caustic Soda (72°Tw)	5 - 15
Wetting Agent	1 - 2
Urea (optional, for improved solubility)	50 - 100

### Experimental Protocol: Cold Pad-Batch Dyeing

- Preparation of the Padding Liquor:
  - Dissolve the **C.I. Reactive Yellow 86** and urea (if used) in water.
  - Add the wetting agent and stir until fully dissolved.
  - In a separate container, prepare the alkali solution by mixing the sodium silicate and caustic soda.
  - Just before starting the padding process, add the alkali solution to the dye solution and mix well. The stability of this mixture is limited, so it should be used promptly.
- Padding and Batching:
  - Pad the prepared cotton fabric through the dye liquor at room temperature with a pickup of 70-80%.

- Immediately after padding, roll the fabric onto a batching roller and wrap it with a polyethylene sheet to prevent drying and exposure to air.
- Store the batched fabric at room temperature (20-30°C) for 12-24 hours to allow for dye fixation. The batch should be rotated periodically to prevent color migration.
- Washing-off:
  - After the batching period, unroll the fabric and rinse it thoroughly with cold water to remove the alkali and unfixed dye.
  - Follow the same after-treatment procedure as described for the exhaustion dyeing method (neutralization, soaping at the boil, and rinsing).

## Colorfastness Properties

The colorfastness of textiles dyed with **C.I. Reactive Yellow 86** is a critical measure of their quality and durability.

Table 3: Typical Colorfastness Ratings of **C.I. Reactive Yellow 86** on Cotton

Fastness Property	Test Method	Rating
Light Fastness	ISO 105-B02	4-5
Wash Fastness (Change in Color)	ISO 105-C06 (C2S)	4-5
Wash Fastness (Staining on Cotton)	ISO 105-C06 (C2S)	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	3-4
Perspiration Fastness (Alkaline & Acidic)	ISO 105-E04	4-5

Note: Ratings are on a scale of 1 to 5, with 5 being the best. For light fastness, the scale is 1 to 8.<sup>[4]</sup>

## Experimental Protocols for Fastness Testing

### Wash Fastness (ISO 105-C06)

- A composite specimen is prepared by sewing the dyed fabric sample between two undyed standard adjacent fabrics (e.g., cotton and wool).
- The specimen is washed in a standard soap solution (e.g., 5 g/L soap) at a specified temperature (e.g., 60°C) for a defined period (e.g., 30 minutes) in a launder-ometer.[\[5\]](#)[\[6\]](#)
- After washing, the specimen is rinsed and dried.
- The change in color of the dyed fabric and the degree of staining on the adjacent fabrics are assessed using the respective grey scales under standard lighting conditions.[\[7\]](#)

### Light Fastness (ISO 105-B02)

- A specimen of the dyed fabric is exposed to a controlled artificial light source (Xenon arc lamp) that simulates natural daylight.[\[8\]](#)[\[9\]](#)
- Simultaneously, a set of blue wool standards with known lightfastness ratings are also exposed.
- The exposure is continued until a specified color change is observed on the sample or the blue wool standards.
- The lightfastness is rated by comparing the fading of the specimen with that of the blue wool standards.[\[10\]](#)[\[11\]](#)

### Rubbing Fastness (ISO 105-X12)

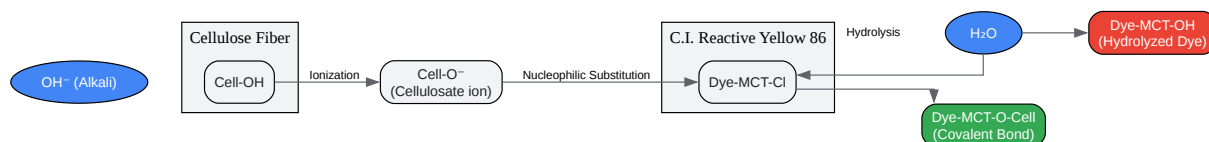
- A specimen of the dyed fabric is mounted on the base of a crockmeter.
- A standard white cotton cloth is fixed to the rubbing finger of the crockmeter.
- The test is performed by rubbing the white cloth against the dyed fabric for a specified number of cycles (e.g., 10 cycles) under a constant pressure.[\[12\]](#)[\[13\]](#)

- The test is conducted under both dry and wet conditions. For the wet test, the white cotton cloth is wetted to a specific moisture content.[14][15]
- The degree of color transfer to the white cloth is assessed using the grey scale for staining. [16]

## Visualizations

### Reaction Mechanism

The dyeing of cotton with **C.I. Reactive Yellow 86**, a monochlorotriazine dye, involves a nucleophilic substitution reaction between the dye and the cellulose fiber under alkaline conditions.

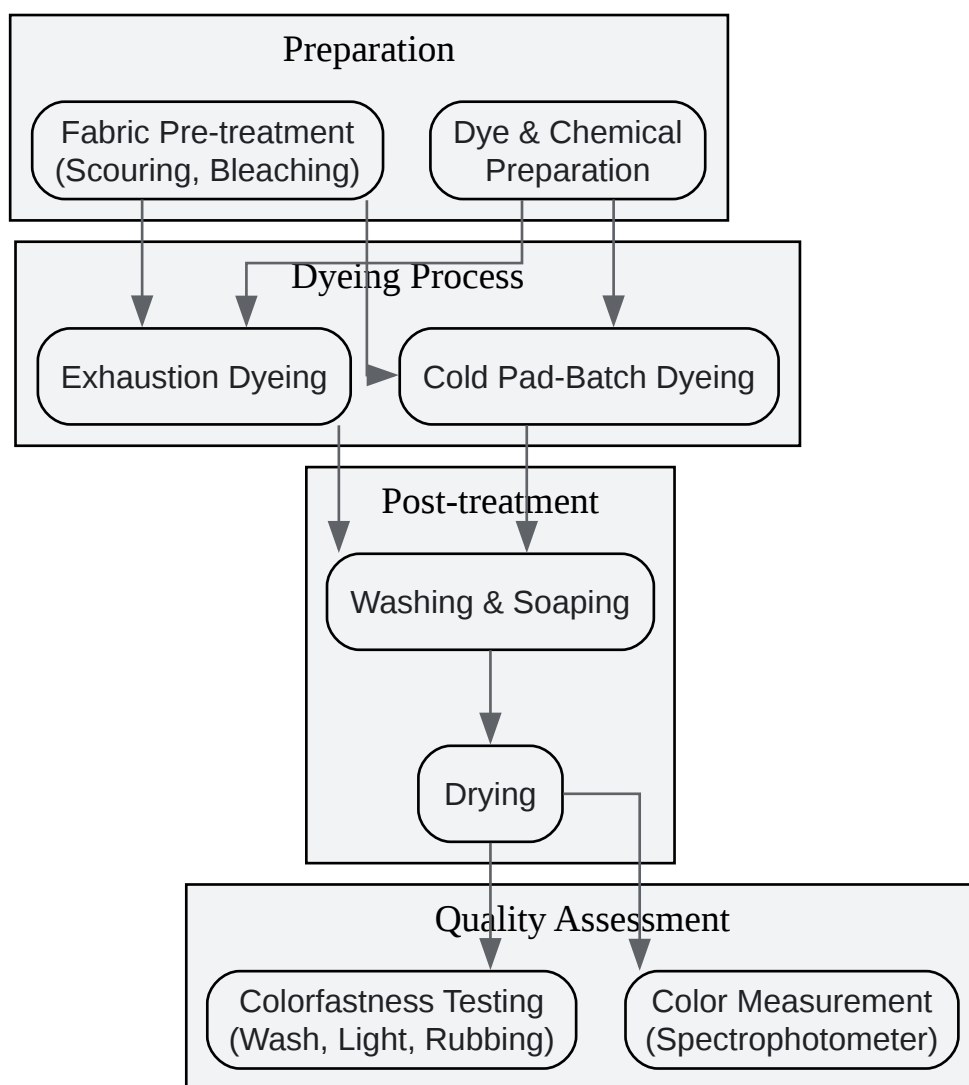


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Caption: Reaction mechanism of **C.I. Reactive Yellow 86** with cellulose.

### Experimental Workflow

The overall workflow for dyeing cotton with **C.I. Reactive Yellow 86** and subsequent quality assessment is outlined below.



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Caption: Experimental workflow for textile dyeing and analysis.

## Conclusion

**C.I. Reactive Yellow 86** is a versatile and effective dye for cellulosic fibers, offering good fastness properties when applied correctly. The choice between exhaustion and cold pad-batch dyeing methods will depend on the specific research or production requirements, with considerations for equipment availability, batch size, and environmental impact. Adherence to the detailed protocols outlined in this document will enable researchers and scientists to achieve consistent and reproducible results in their textile dyeing applications.



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- To cite this document: BenchChem. [Application of C.I. Reactive Yellow 86 in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3183079#application-of-c-i-reactive-yellow-86-in-textile-dyeing-research]

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